

# Trimedlure compared to alpha-copaene based attractants

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## Compound Focus: Trimedlure

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## Performance Comparison: $\alpha$ -copaene vs. Trimedlure

The table below summarizes key experimental data from recent field studies comparing  $\alpha$ -copaene-based lures and **trimedlure**.

Lure Attribute	Trimedlure (TML)	$\alpha$ -copaene-Based Lures	Experimental Context & Notes
Relative Attraction (Capture Rate)	Baseline	2 to 5 times higher than TML [1] [2]	Field trials in Costa Rican coffee and Tunisian citrus; high season [2].
Field Longevity	Effective for 6-8 weeks; plugs typically serviced every 6 weeks [2] [3]	Remains highly effective for 12-20 weeks [2] [3] [4]	Natural oil lures renewed every 12 weeks outperformed TML plugs renewed every 6 weeks [2] [3].

Lure Attribute	Trimedlure (TML)	$\alpha$ -copaene-Based Lures	Experimental Context & Notes
<b>Sensitivity (Trap Detection Rate)</b>	Lower	Higher; a greater percentage of traps baited with $\alpha$ -copaene caught at least one male during low population seasons [2] [3]	Observed in year-long trials, indicating higher reliability for detection [2].
<b>Source &amp; Composition</b>	Synthetic parapheromone [1]	Natural sesquiterpene; can be extracted and enriched from plant oils like clove [1]	(+)- $\alpha$ -copaene is the most attractive enantiomer [3].

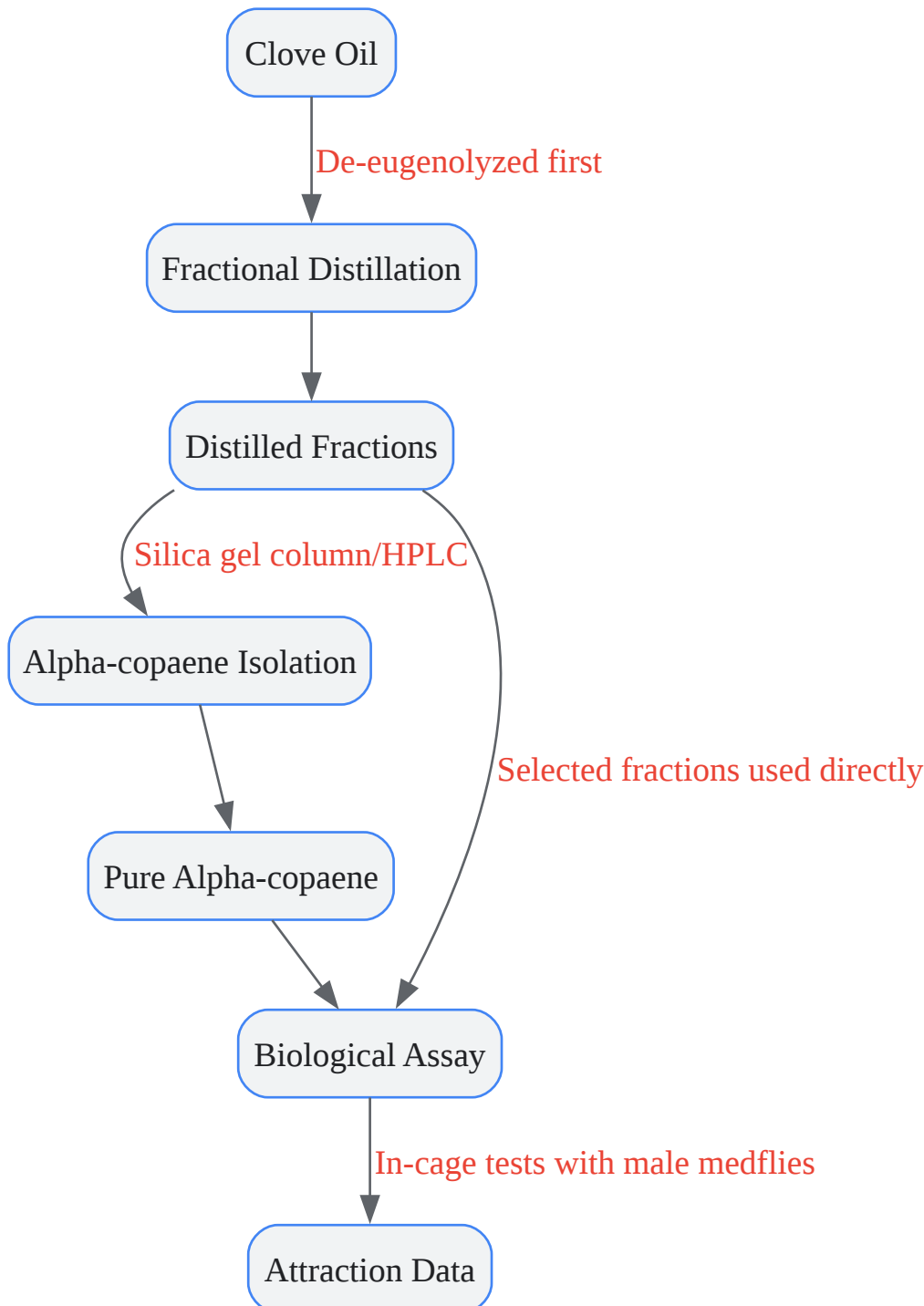
## Detailed Experimental Protocols

The comparative data in the table above is supported by rigorous field experiments. Here are the methodologies from key studies:

- **Costa Rica and Tunisia Year-Long Trials (2024) [3]**
  - **Location & Crop:** Tests were conducted on three coffee farms in Costa Rica and two citrus farms in Tunisia.
  - **Trap Type:** McPhail traps were used in Costa Rica, and Tephriti traps in Tunisia.
  - **Lure Deployment:** Traps were baited with either a standard 2g TML plug or a sachet containing natural oil enriched in  $\alpha$ -copaene (P388 lure).
  - **Servicing Schedule:** TML plugs were replaced every **6 weeks**, while the  $\alpha$ -copaene sachets were replaced every **12 weeks**.
  - **Data Collection:** Male medfly captures were recorded regularly over a full year to assess performance across high and low population seasons. A separate longevity trial in Tunisia tested lures aged 16-18 weeks.
- **Hawaii Field Study (2023) [4]**
  - **Population:** Wild population of *C. capitata* in Hawaii.
  - **Treatments Compared:** The study compared four bait types: fresh liquid TML, TML plugs, a novel controlled-release TML sachet, and a novel natural oil blend sachet ( $\alpha$ -copaene).
  - **Study Duration & Data Collection:** Twelve traps per treatment were deployed, and catch numbers were recorded weekly for 12 weeks, with final checks at 16 and 20 weeks.

## Obtaining and Testing $\alpha$ -copaene

For researchers interested in the practical aspects of working with  $\alpha$ -copaene, one study detailed a chemical approach to obtaining it on a small scale [1].



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## Key Takeaways for Researchers

- **Proven Superior Performance:** Evidence from different continents confirms that  $\alpha$ -copaene is a more powerful attractant than TML, especially during high population periods [2] [4].
- **Operational Efficiency:** The extended effective longevity of  $\alpha$ -copaene lures (12+ weeks vs. 6 weeks for TML) can significantly reduce the labor and material costs of large-scale trapping programs [2] [3].
- **A Practical Natural Alternative:**  $\alpha$ -copaene can be sourced from industrial by-products of clove oil processing, providing a viable and potentially scalable path for its use in ecological pest management [1].

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## References

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